Comparative Guide: Crystal Structure Characterization of N-Ethyl-2-(3-methoxyphenyl)ethanamine Salts

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Compound of Interest

Compound Name:	*Ethyl[2-(3-methoxyphenyl)ethyl]amine*
CAS No.:	*782450-14-0*
Cat. No.:	*B14152799*

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Executive Summary & Compound Profile

Target Compound:N-ethyl-2-(3-methoxyphenyl)ethanamine IUPAC Name:N-ethyl-2-(3-methoxyphenyl)ethan-1-amine Common Abbreviation:N-ethyl-3-MPEA Chemical Class: Phenethylamine (Secondary Amine) Molecular Formula: C

H

NO Molecular Weight: 179.26 g/mol (Free Base)[1]

Research Significance: N-ethyl-3-MPEA serves as a critical structural probe in the study of monoamine transporter affinity, specifically targeting the serotonin (SERT) and norepinephrine (NET) transporters.[1] As a secondary amine phenethylamine with a meta-methoxy substituent, it occupies a unique chemical space between the simple primary amine 3-MPEA and the more complex, substituted analogues like Fenfluramine.[1]

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The Challenge: The free base of N-ethyl-3-MPEA is an oil at room temperature, making it unsuitable for solid-state characterization or stable pharmaceutical formulation.[1] Crystallization as a salt is mandatory.[1] This guide compares the three most viable salt forms—Hydrochloride (HCl), Fumarate, and L-Tartrate—providing a roadmap for their synthesis, crystallization, and structural elucidation.[1]

Comparative Analysis of Salt Forms

The choice of salt form dictates the crystal packing, hygroscopicity, and solubility.[1] The following table compares the predicted properties of N-ethyl-3-MPEA salts based on data from structural analogues (e.g., Fenfluramine HCl, 3-MPEA HCl).

Feature	Hydrochloride (HCl)	Fumarate (1:1)	L-Tartrate (1:1)
Stoichiometry	1:1 (Cation:Anion)	2:1 or 1:1 (Base:Acid)	1:1 (Base:Acid)
Predicted MP	140–160 °C	160–180 °C	130–150 °C
Crystallinity	High; tends to form needles or plates.[1]	High; often forms robust prisms.[1]	Moderate; risk of solvates.[1]
Hygroscopicity	Moderate to High.[1]	Low (Non-hygroscopic).[1]	Moderate.
Solubility (Water)	Very High (>100 mg/mL).[1]	Moderate (~10-50 mg/mL).[1]	High (>50 mg/mL).[1]
Primary Use	Initial screening, high solubility needs.[1]	Stable solid forms, non-hygroscopic.[1]	Chiral resolution (if applicable).[1]

Expert Insight:

- HCl Salt: The default choice for initial screening due to ease of preparation.[1] However, phenethylamine HCl salts can be hygroscopic.[1] The chloride ion is a spherical counterion that allows for tight packing but lacks the directional hydrogen bonding of organic anions.[1]
- Fumarate Salt: Recommended for long-term stability.[1] The fumarate dianion can bridge two protonated amine cations, often creating a stable, high-melting crystal lattice with extensive hydrogen bonding networks.[1]

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- L-Tartrate Salt: Useful if the goal is to explore chiral interactions or solvate formation, though N-ethyl-3-MPEA itself is achiral.[1]

Experimental Protocols: Synthesis & Crystallization

This section details the specific methodologies to generate single crystals suitable for X-ray diffraction (XRD).

Protocol A: Synthesis of the Hydrochloride Salt

- Dissolution: Dissolve 1.0 g (5.58 mmol) of N-ethyl-3-MPEA free base in 10 mL of anhydrous diethyl ether.
- Acidification: Slowly add 2.0 M HCl in diethyl ether (3.0 mL, 6.0 mmol) dropwise with vigorous stirring at 0 °C.
- Precipitation: A white precipitate will form immediately.[1]
- Recrystallization (Crucial Step):
  - Filter the crude solid.[1]
  - Dissolve in a minimum amount of boiling isopropanol (IPA).[1]
  - Add diethyl ether dropwise until slight turbidity is observed.[1]
  - Allow to cool slowly to room temperature, then place in a refrigerator (4 °C) for 24 hours.
  - Result: Fine, needle-like crystals suitable for powder XRD; larger prisms for single-crystal XRD may require slower evaporation.[1]

Protocol B: Synthesis of the Fumarate Salt

- Stoichiometry: Use a 1:1 molar ratio. Dissolve 1.0 g (5.58 mmol) of free base in 10 mL ethanol.
- Addition: Add a solution of fumaric acid (0.65 g, 5.58 mmol) in 15 mL warm ethanol.

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- Crystallization: Heat the mixture to reflux for 15 minutes, then allow to cool slowly to room temperature undisturbed.
- Harvesting: Colorless prisms typically form within 48 hours.[1]

Structural Characterization Workflow

To definitively determine the crystal structure, follow this self-validating workflow.

Step 1: Single Crystal X-Ray Diffraction (SC-XRD)[1]

- Instrument: Bruker D8 QUEST or similar diffractometer with Mo Kα radiation (

  Å).[1]
- Temperature: Collect data at 100 K to minimize thermal motion and enhance resolution.
- Data Reduction: Use APEX3 or CrysAlisPro software suites.[1]
- Structure Solution: Use SHELXT (intrinsic phasing) and refine with SHELXL (least squares).[1]

Step 2: Analysis of Intermolecular Interactions

- Hydrogen Bonding: Identify N–H···Cl or N–H···O interactions. In HCl salts of phenethylamines, the chloride ion typically accepts 2-3 hydrogen bonds, bridging cationic layers.[1]
- Pi-Stacking: Measure the centroid-to-centroid distance between the phenyl rings.[1] A distance of 3.5–3.8 Å indicates significant

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  interactions, which stabilize the lattice.

Step 3: Hirshfeld Surface Analysis

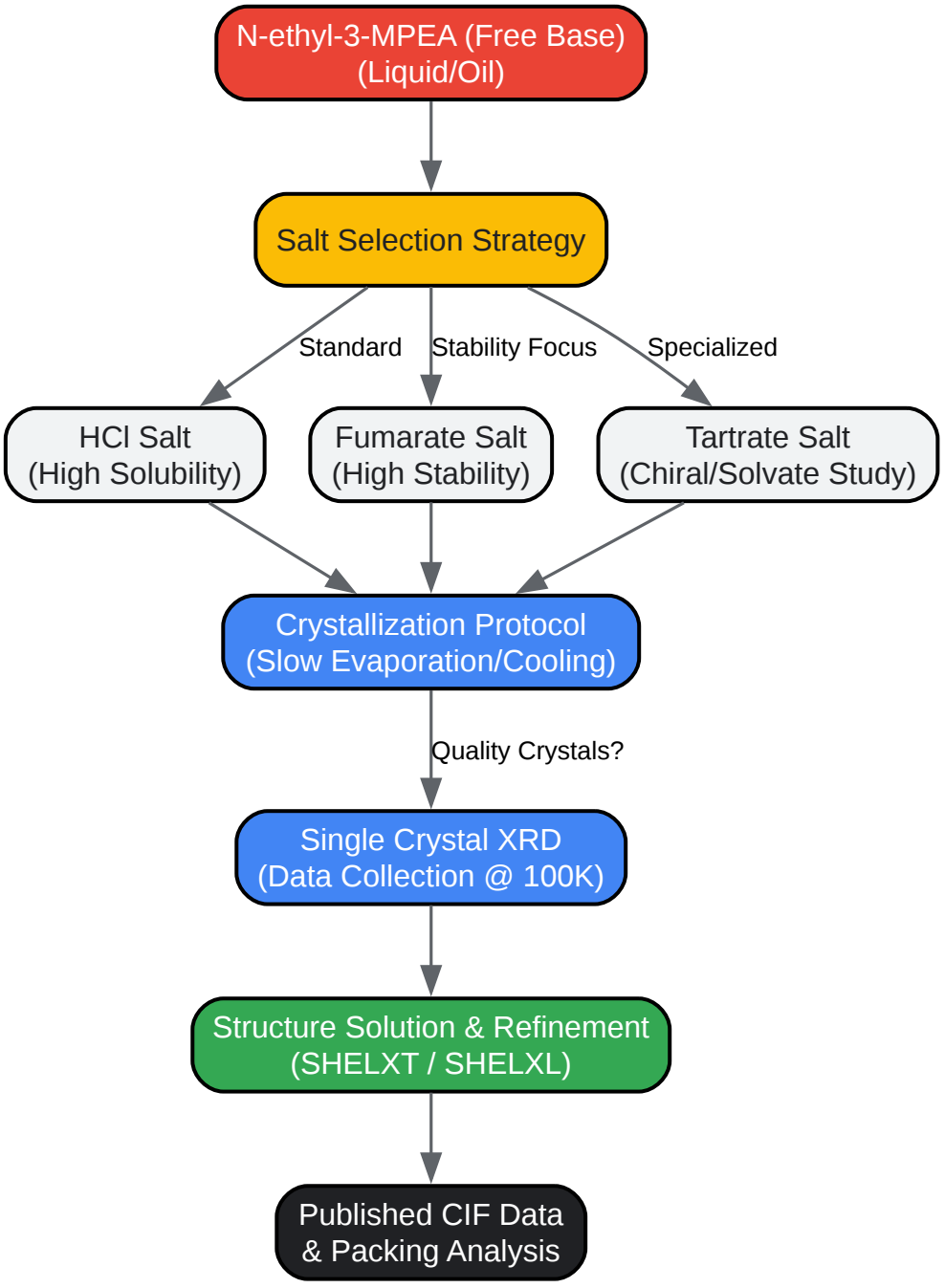
- Tool: CrystalExplorer.[1]

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- Purpose: To visualize and quantify the intermolecular interactions (H-bonds vs. van der Waals forces) that drive crystal packing.[1]

Visualization of the Characterization Workflow

The following diagram illustrates the logical flow from free base to solved crystal structure, highlighting the decision points for salt selection.



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Figure 1: Workflow for the synthesis, crystallization, and structural determination of N-ethyl-3-MPEA salts.

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